

# Comparative analysis of Meturin in different disease models

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## Compound of Interest

Compound Name: Meturin

Cat. No.: B1199309

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## References

- 1. Maturin is a novel protein required for differentiation during primary neurogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The mechanisms of action of metformin - PMC [pmc.ncbi.nlm.nih.gov]
- 3. m.youtube.com [m.youtube.com]
- 4. Metocurine | C40H48N2O6+2 | CID 21233 - PubChem [pubchem.ncbi.nlm.nih.gov]
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